

Personal protective equipment for handling (S)-1-(tetrahydrofuran-2-yl)ethanone

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: (S)-1-(tetrahydrofuran-2-yl)ethanone

Cat. No.: B139392

[Get Quote](#)

Essential Safety and Handling Guide for (S)-1-(tetrahydrofuran-2-yl)ethanone

This guide provides crucial safety, handling, and disposal information for researchers, scientists, and drug development professionals working with **(S)-1-(tetrahydrofuran-2-yl)ethanone** (CAS No. 131328-27-3). The following procedures are designed to ensure a safe laboratory environment and proper logistical management of this chemical.

Hazard Identification and Personal Protective Equipment (PPE)

(S)-1-(tetrahydrofuran-2-yl)ethanone is classified with the following hazards:

- Skin Corrosion/Irritation (Category 2): Causes skin irritation.[\[1\]](#)[\[2\]](#)
- Serious Eye Damage/Eye Irritation (Category 2A): Causes serious eye irritation.[\[1\]](#)[\[2\]](#)
- Specific Target Organ Toxicity, Single Exposure (Category 3): May cause respiratory irritation.[\[1\]](#)[\[2\]](#)
- Flammable Liquid: It is also considered a flammable or combustible liquid.[\[2\]](#)

Given its chemical structure (a ketone and a cyclic ether), precautions for both functional groups are necessary. Tetrahydrofuran derivatives can form explosive peroxides upon exposure to air and light.^{[3][4][5]}

A comprehensive personal protective equipment (PPE) plan is mandatory for handling this substance.

Table 1: Recommended Personal Protective Equipment (PPE)

Protection Type	Equipment Specification	Guidelines and Rationale
Eye and Face Protection	Safety goggles with side-shields meeting ANSI Z87.1 standard. A face shield is required when there is a splash hazard.[1][6][7]	Protects against chemical splashes and vapors that cause serious eye irritation.[1]
Hand Protection	Chemical-resistant gloves. Butyl rubber or specialized ketone-resistant gloves are recommended for extended contact.[8][9] Nitrile gloves may be used for incidental contact but should be changed immediately upon contamination as ethers can permeate them.[3][7]	Provides protection against skin irritation.[1] The choice of glove material is critical due to the compound's ketone and ether functionalities.
Skin and Body Protection	A flame-resistant lab coat or impervious clothing.[1][3] Wear long pants and closed-toe, closed-heel shoes.[7]	Prevents skin contact and protects from potential splashes. Cotton-based clothing is recommended under the lab coat.[3][7]
Respiratory Protection	A suitable respirator is required if working outside of a fume hood or if vapors/aerosols are generated.[1][7][10]	Protects against respiratory tract irritation from inhalation of vapors.[1] Use must comply with institutional and OSHA guidelines, which may require fit testing and training.[7][11]

Operational and Handling Plan

Safe handling is paramount to minimize exposure and prevent accidents. All handling should be performed in a designated area.

Protocol for Safe Handling:

- Preparation: Before handling, ensure a safety shower and eyewash station are accessible.[\[1\]](#) Confirm that all necessary PPE is available and in good condition.
- Ventilation: Conduct all work in a properly functioning chemical fume hood to minimize inhalation of vapors.[\[1\]](#)[\[3\]](#)
- Preventing Ignition: This compound is flammable. Keep it away from heat, sparks, open flames, and other ignition sources.[\[10\]](#)[\[12\]](#)[\[13\]](#) Use spark-proof tools and explosion-proof equipment. Ground and bond containers during transfer to prevent static discharge.[\[10\]](#)[\[13\]](#)
- Chemical Transfer: When transferring the liquid, avoid splashing. Use appropriate equipment such as a pipette or a funnel.
- Avoid Contamination: Do not eat, drink, or smoke in the handling area.[\[10\]](#)[\[13\]](#) Wash hands thoroughly after handling the product.[\[12\]](#)[\[13\]](#)
- Spill Management:
 - Minor Spill (inside fume hood): Absorb the spill with an inert, non-combustible material (e.g., diatomite, universal binders).[\[1\]](#) Decontaminate the surface with alcohol.[\[1\]](#) Collect the contaminated material in a sealed container for proper disposal.
 - Major Spill: Evacuate the area immediately. Avoid breathing vapors.[\[14\]](#) Alert your institution's environmental health and safety (EHS) department. Do not attempt to clean up large spills unless you are trained to do so.

Storage and Stability Plan

Proper storage is critical to maintain chemical integrity and prevent the formation of hazardous byproducts like peroxides.

Protocol for Safe Storage:

- Container: Keep the chemical in its original, tightly sealed container.[\[1\]](#)
- Location: Store in a cool, dry, and well-ventilated area designated for flammable liquids.[\[1\]](#)[\[4\]](#) Avoid direct sunlight.[\[1\]](#)

- Temperature: The recommended storage temperature is 2-8°C.[1]
- Peroxide Formation: As a tetrahydrofuran derivative, this compound can form explosive peroxides over time when exposed to oxygen.[3][5]
 - Date Containers: Write the date received and the date opened on the container.[4][14]
 - Test for Peroxides: Test opened containers for the presence of peroxides every 3-6 months.[14] Do not use or distill if peroxides are detected.
 - Shelf Life: Dispose of opened containers after 6 months, and unopened containers after 12 months, or as recommended by the manufacturer.[14]
- Incompatibilities: Store away from strong oxidizing agents, strong acids, and strong bases.[5][12]

Disposal Plan

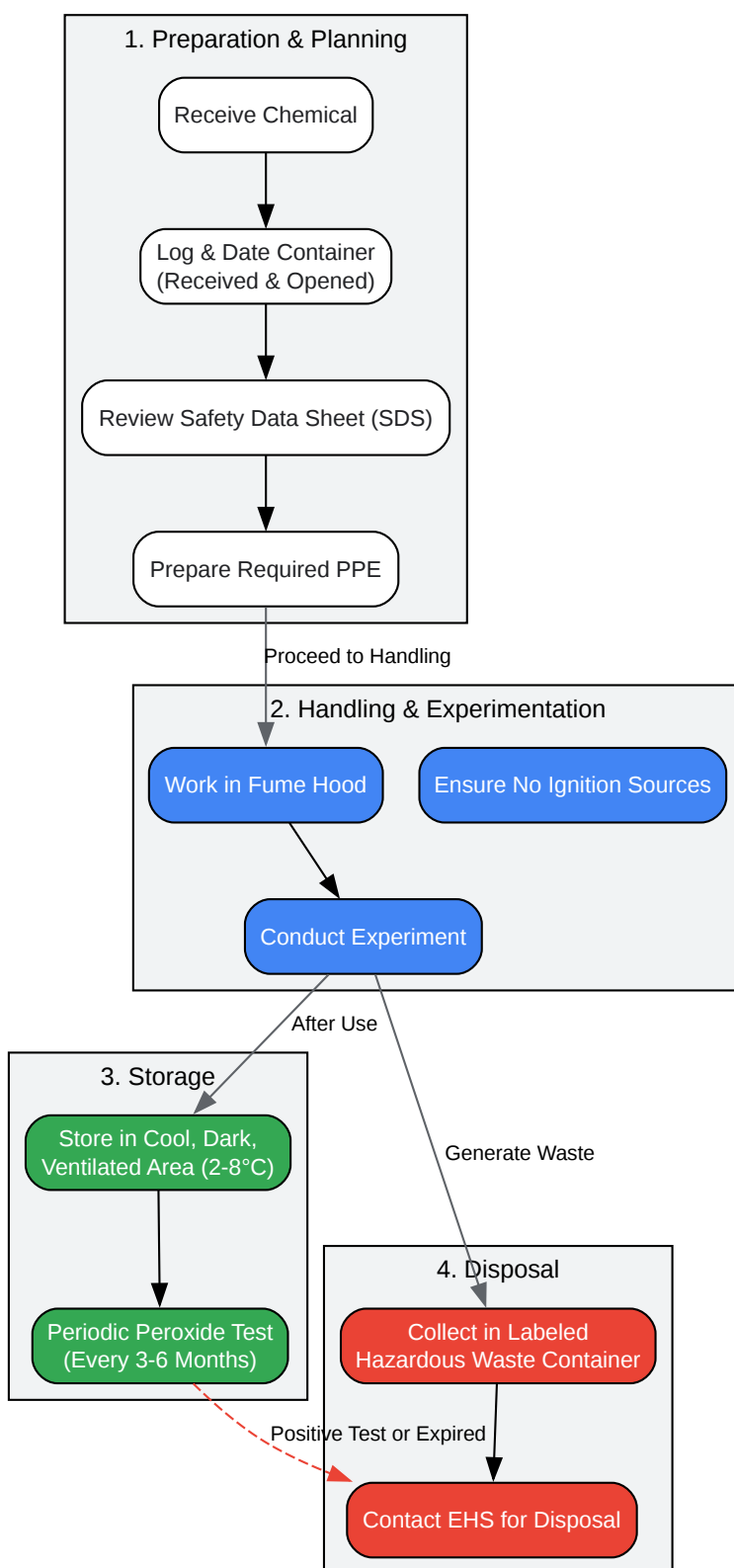
Chemical waste must be managed in accordance with institutional policies and local, state, and federal regulations.

Protocol for Waste Disposal:

- Waste Collection: Collect waste **(S)-1-(tetrahydrofuran-2-yl)ethanone** and any materials contaminated with it (e.g., gloves, absorbent pads, pipette tips) in a designated, properly labeled, and sealed hazardous waste container.
- Labeling: Label the waste container clearly as "Hazardous Waste" and list the chemical contents.
- Disposal Request: Do not dispose of this chemical down the drain.[4] Arrange for pickup and disposal through your institution's EHS department.[5]
- Peroxide Hazard: If you suspect peroxide formation (e.g., crystal formation around the cap, positive peroxide test), do not attempt to open or move the container.[5] Contact your EHS department immediately for professional handling and disposal.[5]

Workflow for Handling (S)-1-(tetrahydrofuran-2-yl)ethanone

The following diagram outlines the key procedural steps and safety checkpoints from receiving the chemical to its final disposal.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. file.chemscene.com [file.chemscene.com]
- 2. (S)-1-(tetrahydrofuran-2-yl)ethanone | C₆H₁₀O₂ | CID 11170944 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. ehs.wisc.edu [ehs.wisc.edu]
- 4. usu.edu [usu.edu]
- 5. ehs.umich.edu [ehs.umich.edu]
- 6. osha.gov [osha.gov]
- 7. Chemical Safety: Personal Protective Equipment | Environment, Health & Safety [ehs.ucsf.edu]
- 8. shop.dqeready.com [shop.dqeready.com]
- 9. Ketodex - Ketone Resistant Chemical Gauntlet - PPE - Personal Protection Equipment - Hand Protection - G/KETODEX/11 [pps-ppe.com]
- 10. sigmaaldrich.com [sigmaaldrich.com]
- 11. hazmatschool.com [hazmatschool.com]
- 12. spectrumchemical.com [spectrumchemical.com]
- 13. fishersci.com [fishersci.com]
- 14. sites.chemengr.ucsb.edu [sites.chemengr.ucsb.edu]
- To cite this document: BenchChem. [Personal protective equipment for handling (S)-1-(tetrahydrofuran-2-yl)ethanone]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b139392#personal-protective-equipment-for-handling-s-1-tetrahydrofuran-2-yl-ethanone]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com